

# Clethodim as a cyclohexanedione family herbicide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Clethodim

Cat. No.: B606718

[Get Quote](#)

## Clethodim: A Technical Guide for Researchers

### Abstract

**Clethodim** is a selective, post-emergence cyclohexanedione herbicide highly effective against a broad spectrum of annual and perennial grasses.[1][2][3] As a member of the Herbicide Resistance Action Committee (HRAC) Group A, its mechanism of action involves the inhibition of acetyl-CoA carboxylase (ACCase), a critical enzyme in lipid biosynthesis.[3][4] This inhibition disrupts the formation of cell membranes, ultimately leading to the death of susceptible grass species. This technical guide provides an in-depth overview of **Clethodim**'s chemical properties, mechanism of action, toxicological profile, and environmental fate, along with a representative experimental protocol for its analysis.

## Chemical and Physical Properties

**Clethodim** is an amber, viscous liquid at room temperature. Its chemical and physical properties are summarized in the table below. The water solubility and soil adsorption of **Clethodim** are highly dependent on pH.

| Property                                    | Value  | Reference |
|---|--|-----------|
| IUPAC Name                                  | (±)-2-[(E)-1-[(E)-3-chloroallyloxyimino]propyl]-5-[2-(ethylthio)propyl]-3-hydroxycyclohex-2-en-1-one |           |
| CAS Number                                  | 99129-21-2   |           |
| Molecular Formula                           | C17H26ClNO3S   |           |
| Molecular Weight                            | 359.9 g/mol  |           |
| Appearance                                  | Clear, viscous, amber liquid   |           |
| Vapor Pressure                              | <1 x 10 <sup>-2</sup> mPa (20°C)   |           |
| Water Solubility                            | pH dependent; 11.9 mg/L at 25°C (estimated)  |           |
| Log P (Octanol-Water Partition Coefficient) | 4.2 (at pH 4)  |           |
| Soil Adsorption Coefficient (Kd)            | 0.49 (pH 9), 40 (pH 7), >3,000 (pH 5)  |           |

## Mechanism of Action: ACCase Inhibition

**Clethodim**'s herbicidal activity stems from its function as a potent inhibitor of the enzyme Acetyl-Coenzyme A Carboxylase (ACCase). This enzyme catalyzes the first committed step in the biosynthesis of fatty acids, which are essential components of plant cell membranes. By competitively binding to ACCase, **Clethodim** blocks the production of malonyl-CoA, a key building block for fatty acid chains. This disruption of lipid synthesis leads to a failure in the formation of new cell membranes, particularly in the rapidly growing meristematic tissues of grasses. Consequently, growth ceases, followed by chlorosis and necrosis of young tissues, with symptoms typically appearing within 7 to 14 days.

Caption: Mechanism of **Clethodim** as an ACCase inhibitor.

## Toxicological Profile

**Clethodim** exhibits moderate acute oral toxicity in mammals and is classified as EPA Toxicity Class II, requiring products to carry the "WARNING" signal word. It is considered practically non-toxic by dermal absorption. The primary target organ for toxicity after repeated exposure in rats, mice, and dogs is the liver. **Clethodim** is not considered to be carcinogenic or genotoxic.

Table 1: Acute Toxicological Data for **Clethodim**

| Test Organism | Endpoint             | Value       | Reference |
|---------------|----------------------|-------------|-----------|
| Rat (male)    | Oral LD50            | 1630 mg/kg  |           |
| Rat (female)  | Oral LD50            | 1360 mg/kg  |           |
| Rabbit        | Dermal LD50          | >5000 mg/kg |           |
| Rat           | Inhalation LC50 (4h) | >3.25 mg/L  |           |

Table 2: Ecotoxicological Data for **Clethodim**

| Test Organism                             | Endpoint     | Value        | Reference |
|---|--------------|--------------|-----------|
| Rainbow Trout<br>(Oncorhynchus mykiss)    | 96-hour LC50 | 18 - 56 mg/L |           |
| Bluegill Sunfish<br>(Lepomis macrochirus) | 96-hour LC50 | >33 mg/L     |           |
| Daphnia magna                             | 48-hour LC50 | 20.2 mg/L    |           |
| Bobwhite Quail<br>(Colinus virginianus)   | Oral LD50    | >1640 mg/kg  |           |
| Honeybee (Apis mellifera)                 | LD50         | >100 µg/bee  |           |

## Environmental Fate

**Clethodim** is characterized by low persistence in the soil environment, with a typical half-life of approximately 3 days. The primary routes of degradation are aerobic microbial processes and photolysis. Its main soil metabolites include **clethodim** sulfoxide and **clethodim** sulfone. While the parent compound and its degradates can be mobile in soil, its short half-life mitigates the risk of significant groundwater contamination under normal use conditions. In aquatic environments, **Clethodim** can be more persistent, with hydrolysis half-lives of approximately 300 days at neutral to alkaline pH. However, due to its low persistence and mobility in soil, it is generally unlikely to be found in surface waters.

## Experimental Protocols

Protocol: Determination of **Clethodim** Residues in Soil by HPLC

This protocol outlines a general procedure for the extraction and quantification of **Clethodim** from soil samples using High-Performance Liquid Chromatography (HPLC).

### 1. Materials and Reagents:

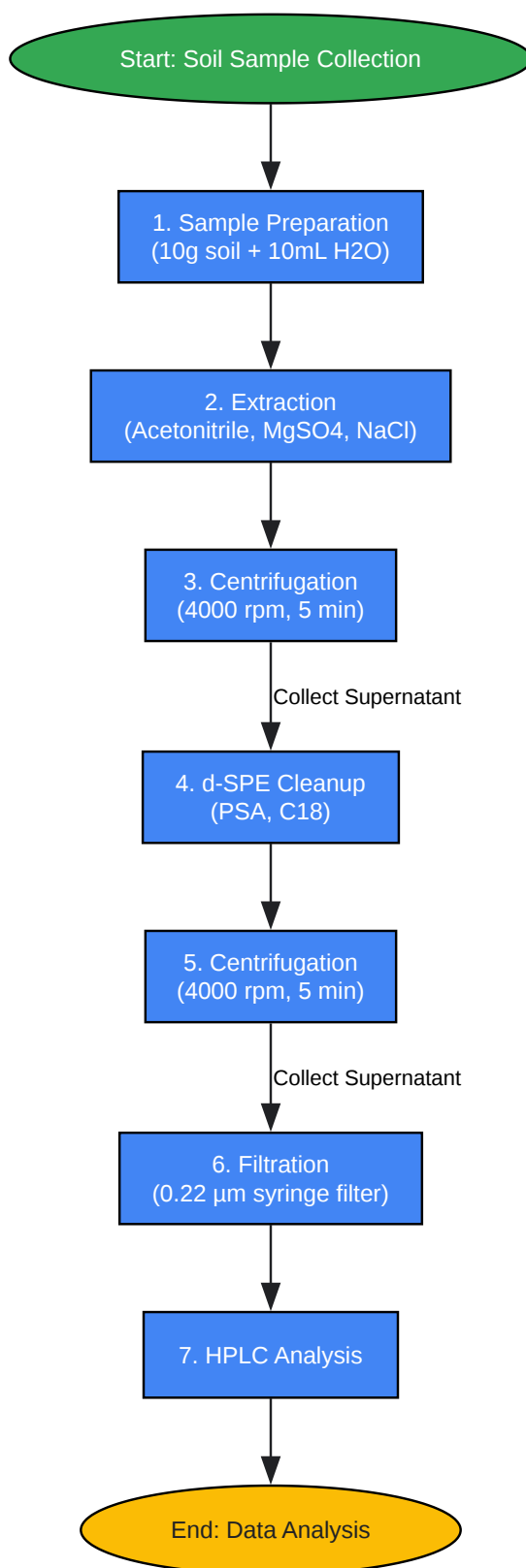
- Soil sample
- **Clethodim** analytical standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid
- Sodium chloride
- Anhydrous magnesium sulfate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Centrifuge tubes (50 mL)

- Syringe filters (0.22  $\mu\text{m}$ )
- HPLC system with UV or Mass Spectrometry (MS) detector

2. Sample Preparation and Extraction (QuEChERS-based method): a. Weigh 10 g of homogenized soil into a 50 mL centrifuge tube. b. Add 10 mL of water and vortex for 1 minute. c. Add 10 mL of acetonitrile and vortex vigorously for 1 minute. d. Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride. e. Shake vigorously for 1 minute and centrifuge at 4000 rpm for 5 minutes. f. Transfer the upper acetonitrile layer to a new tube for cleanup.

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup: a. To the collected acetonitrile extract, add 150 mg of PSA and 50 mg of C18 sorbent. b. Vortex for 30 seconds to ensure thorough mixing. c. Centrifuge at 4000 rpm for 5 minutes. d. Collect the supernatant and filter it through a 0.22  $\mu\text{m}$  syringe filter into an HPLC vial.

4. HPLC Analysis: a. Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$ ). b. Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid). c. Flow Rate: 1.0 mL/min. d. Injection Volume: 10  $\mu\text{L}$ . e. Detection: UV at 254 nm or MS with electrospray ionization (ESI). f. Quantification: Prepare a calibration curve using **Clethodim** analytical standards of known concentrations. The concentration in the sample is determined by comparing its peak area to the calibration curve.

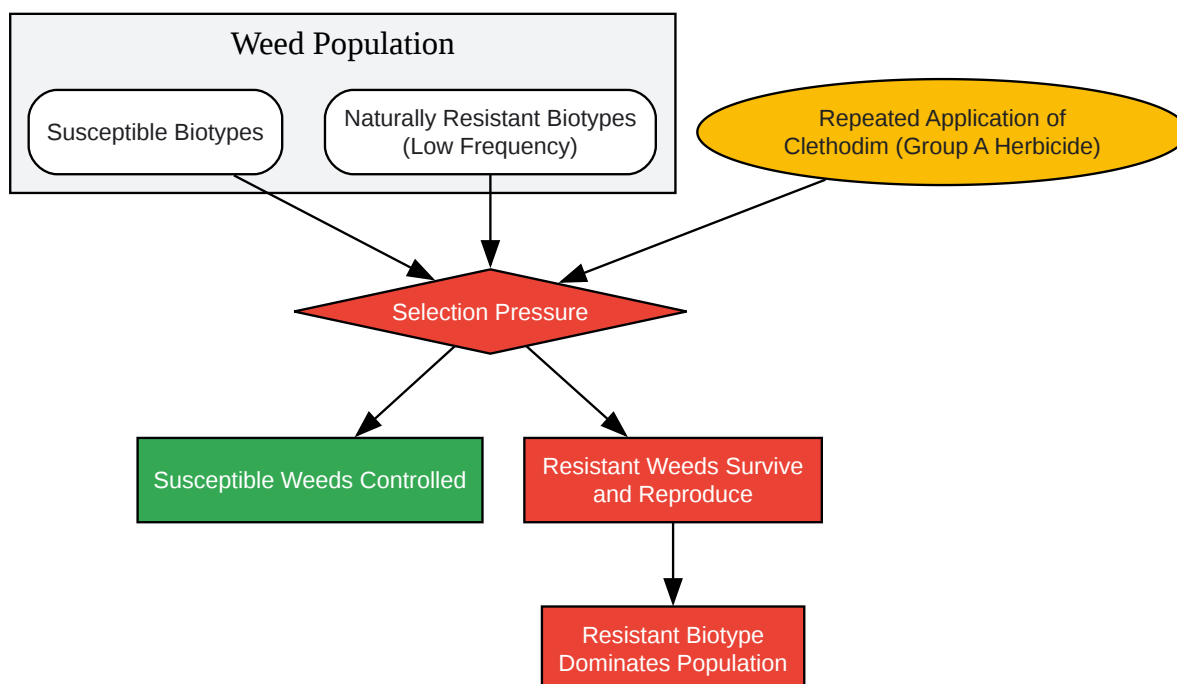


[Click to download full resolution via product page](#)

Caption: Workflow for **Clethodim** residue analysis in soil.

## Weed Resistance

As with many herbicides, the repeated use of **Clethodim** and other Group A herbicides can lead to the selection of naturally resistant weed biotypes. Resistance typically arises from mutations in the target ACCase enzyme, which reduce the binding affinity of the herbicide. To mitigate the development of resistance, it is crucial to rotate herbicides with different modes of action and incorporate integrated weed management practices.



[Click to download full resolution via product page](#)

Caption: Logical flow of herbicide resistance development.

## Conclusion

**Clethodim** is a highly effective graminicide whose mode of action as an ACCase inhibitor is well-understood. Its toxicological and environmental profiles indicate a moderate acute toxicity to mammals and low persistence in soil. The primary concerns associated with its use are the potential for liver effects with chronic exposure and the development of weed resistance.

Proper stewardship, including adherence to application guidelines and the implementation of

resistance management strategies, is essential for its continued efficacy and safe use in agriculture.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fao.org [fao.org]
- 2. EXTTOXNET PIP - CLETHODIM [exttoxnet.orst.edu]
- 3. Clethodim - Wikipedia [en.wikipedia.org]
- 4. Clethodim | 99129-21-2 [chemicalbook.com]
- To cite this document: BenchChem. [Clethodim as a cyclohexanedione family herbicide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606718#clethodim-as-a-cyclohexanedione-family-herbicide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)